

Spectroscopic Comparison Guide: 5-Bromo-8-methylquinolin-2-ol Isomers

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Compound of Interest

Compound Name: 5-Bromo-8-methylquinolin-2-ol

CAS No.: 99455-07-9

Cat. No.: B1528392

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Executive Summary

5-Bromo-8-methylquinolin-2-ol (CAS: 99455-07-9) is a critical scaffold in the development of kinase inhibitors and antimicrobial agents. However, its characterization is frequently complicated by two distinct forms of isomerism: tautomerism (lactam-lactim equilibrium) and regioisomerism (positional ambiguity of substituents during synthesis).

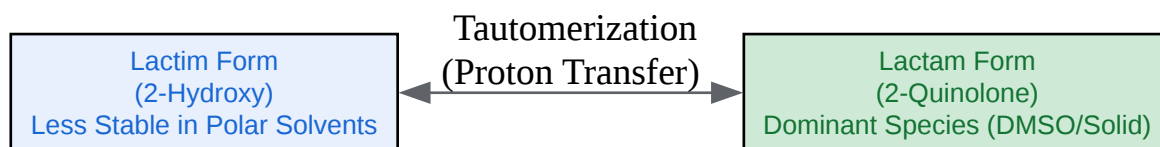
This guide provides a definitive spectroscopic framework to distinguish the target compound from its tautomeric form (5-bromo-8-methylquinolin-2(1H)-one) and its most common synthetic regioisomer (8-bromo-5-methylquinolin-2-ol).

Part 1: Tautomeric Equilibrium (Lactam vs. Lactim)

The primary challenge in characterizing "quinolin-2-ols" is that they rarely exist as alcohols in solution. They exist in a dynamic equilibrium between the Lactim (2-hydroxy) and Lactam (2-one) forms.

The Equilibrium Mechanism

In polar solvents (DMSO, Methanol) and the solid state, the equilibrium heavily favors the Lactam form due to the stability of the amide-like resonance and intermolecular hydrogen bonding.



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Figure 1: Tautomeric equilibrium shifting toward the stable 2-quinolone (lactam) form.

Spectroscopic Markers for Tautomer Identification

To confirm the presence of the dominant tautomer, researchers must look for specific signals in IR and NMR.

Feature	Lactam Form (Dominant)	Lactim Form (Minor/Trace)
IR Spectrum	Strong C=O stretch at 1640–1670 cm^{-1} Broad N-H stretch ~2800–3200 cm^{-1}	No C=O stretch Sharp O-H stretch ~3400–3550 cm^{-1}
^1H NMR (DMSO- d_6)	N-H Signal: Broad singlet at 11.0–12.0 ppm H-3 Proton: Upfield doublet (~6.5 ppm)	O-H Signal: Singlet (exchangeable) Aromatic shifts resemble quinoline
^{13}C NMR	Carbonyl (C2): ~160–165 ppm	C-O (C2): ~155–160 ppm

Critical Protocol Note: When reporting data for "**5-Bromo-8-methylquinolin-2-ol**", it is standard practice to report the spectra of the lactam form if acquired in DMSO- d_6 , while acknowledging the tautomeric name.

Part 2: Regioisomer Differentiation (5-Br vs. 8-Br)

The Doebner-von Miller synthesis and bromination reactions can often yield mixtures of 5-bromo-8-methyl and 8-bromo-5-methyl isomers. These are structurally distinct and must be separated.

The Diagnostic Strategy: NOE Spectroscopy

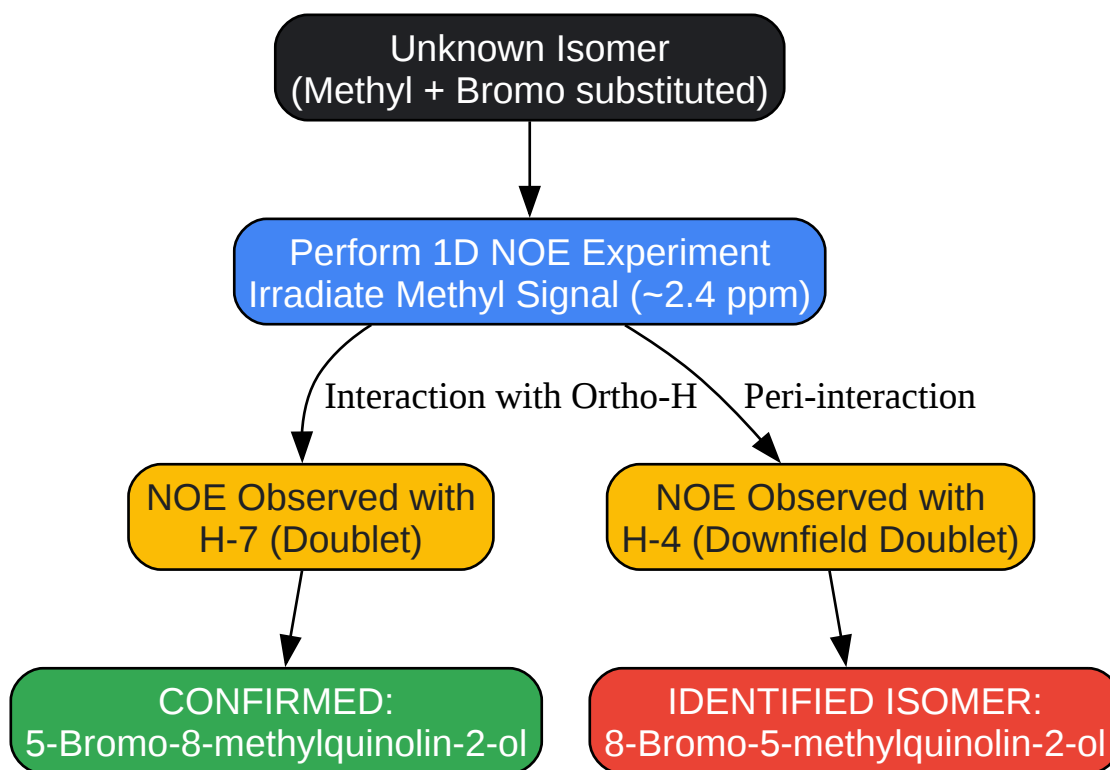
Nuclear Overhauser Effect (NOE) spectroscopy is the most reliable method to distinguish these isomers without X-ray crystallography. The key lies in the spatial proximity of the Methyl group to the aromatic protons.

Scenario A: Target Compound (5-Bromo-8-methyl)[1]

- Structure: Methyl is at position 8.[1][2] Bromine is at position 5.[1][3]
- NOE Signal: The Methyl group (at C8) is spatially close to H-7.
- Result: Strong NOE correlation between Me-8 and H-7.

Scenario B: Isomer (8-Bromo-5-methyl)

- Structure: Methyl is at position 5.[2] Bromine is at position 8.[1][3]
- NOE Signal: The Methyl group (at C5) is spatially close to H-4 (peri-interaction) and H-6.
- Result: Strong NOE correlation between Me-5 and H-4 / H-6.



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Figure 2: Decision tree for distinguishing regioisomers using Nuclear Overhauser Effect (NOE).

Part 3: Experimental Protocols

High-Resolution NMR Acquisition

Objective: To obtain resolved signals for H-3, H-4, and the Methyl group to confirm regio-chemistry.

- Solvent: DMSO- d_6 (Preferred) or CD_3OD . Note: $CDCl_3$ may lead to broad signals due to intermediate tautomer exchange rates.
- Concentration: 5–10 mg in 0.6 mL solvent.
- Pulse Sequence:
 - Standard 1H (30° pulse, 1-2s delay).
 - 1D NOE (Selective irradiation of Methyl peak at ~ 2.4 ppm).
- Key Chemical Shift References (DMSO- d_6):
 - Methyl (CH_3): δ 2.40 – 2.60 ppm (Singlet).
 - H-3: δ 6.50 – 6.70 ppm (Doublet, $J \approx 9.5$ Hz).
 - H-4: δ 7.80 – 8.00 ppm (Doublet, $J \approx 9.5$ Hz).
 - Aromatic (H6/H7): δ 7.00 – 7.60 ppm (AB system, $J \approx 8.0$ Hz).

FTIR Characterization (ATR Method)

Objective: To confirm the lactam tautomer in the solid state.

- Sample Prep: Place ~ 2 mg of solid directly on the diamond ATR crystal.
- Parameters: 4 cm^{-1} resolution, 16 scans.

- Validation Criteria: Look for the "Amide I" band (C=O stretch) appearing as a strong peak between 1640–1670 cm^{-1} . Absence of this peak suggests the sample may be a different salt form or ether derivative (e.g., 2-methoxyquinoline).

References

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